

Clarification Required for Proper Disposal of SPX-101

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Compound of Interest

Compound Name: SPX-101
CAS No.: 2219362-20-4
Cat. No.: B610958

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To ensure the safe and proper disposal of the substance identified as **SPX-101**, it is imperative to first correctly identify the compound. Initial research indicates that "**SPX-101**" may refer to at least two distinct investigational therapeutic agents. The appropriate disposal procedures are entirely dependent on the specific chemical and biological nature of the substance in question.

The two potential candidates for **SPX-101** are:

- A peptide mimetic developed for the treatment of cystic fibrosis. This compound works by targeting the epithelial sodium channel (ENaC). Its molecular formula is C₅₃H₉₀N₁₄O₁₆.[\[1\]](#)
[\[2\]](#)[\[3\]](#)[\[4\]](#)
- A monoclonal antibody developed as a potential cancer therapeutic that targets claudin18.2.
[\[5\]](#)

The disposal requirements for a peptide and a monoclonal antibody will differ significantly. To provide accurate and safe disposal guidance, please clarify which of these substances you are working with. Specifically, providing the following information would be beneficial:

- The therapeutic area of your research (e.g., cystic fibrosis, oncology).

- The CAS number of the compound, if available.
- Any other identifiers provided by the manufacturer or in your laboratory documentation.

Once the exact identity of your **SPX-101** is confirmed, detailed and accurate disposal procedures can be provided. In the absence of this clarification, offering specific disposal instructions would be unsafe and could lead to improper handling of hazardous materials.

As a general principle for any laboratory chemical, if a specific Safety Data Sheet (SDS) is not available, it is best practice to treat the substance as hazardous waste. This involves:

- Segregation: Keep the waste separate from other chemical waste streams.
- Labeling: Clearly label the waste container with the name of the substance and any known hazard information.
- Containment: Use a sealed, leak-proof container appropriate for the physical form of the waste (solid or liquid).
- Consultation: Contact your institution's Environmental Health and Safety (EHS) department for guidance on disposal procedures for investigational compounds.

Below is a logical workflow for handling unidentified research compounds for disposal.

Caption: Logical workflow for determining the proper disposal procedure for **SPX-101**.

Awaiting your clarification to provide precise and actionable guidance.

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References

- 1. PubChemLite - Spx-101 (C53H90N14O16) [pubchemlite.lcsb.uni.lu]

- [2. SPX-101 Is a Promising and Novel Nebulized ENaC Inhibitor - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. SPX-101 Is a Novel Epithelial Sodium Channel-targeted Therapeutic for Cystic Fibrosis That Restores Mucus Transport - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. SPX-101 | CAS#:2219362-20-4 | Chemsrce \[chemsrc.com\]](#)
- [5. SparX Group has Initiated a Phase 1 Trial of its First Organically Developed Candidate, SPX-101 \[prnewswire.com\]](#)
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